

A Technical Guide to the Solubility Profile of Nonyl 6-bromohexanoate

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Compound of Interest

Compound Name: *Nonyl 6-bromohexanoate*

Cat. No.: *B15551693*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Nonyl 6-bromohexanoate is an ester of nonanol and 6-bromohexanoic acid with the chemical formula C15H29BrO2.^[1] A comprehensive understanding of its solubility is fundamental for its application in various research and development settings, including drug delivery and organic synthesis.^[1] Solubility data informs the selection of appropriate solvent systems for reaction chemistry, purification, and formulation. This guide provides a framework for the systematic evaluation and presentation of the solubility of **Nonyl 6-bromohexanoate**. While specific quantitative solubility data for **Nonyl 6-bromohexanoate** is not readily available in public literature, this document outlines the standard experimental protocols for determining such data and presents a template for its systematic reporting.

Physicochemical Properties

A summary of the known physicochemical properties of **Nonyl 6-bromohexanoate** is presented below.

Property	Value	Source
Molecular Formula	C15H29BrO2	MedKoo Biosciences[1]
Molecular Weight	321.30 g/mol	MedKoo Biosciences[1]
Exact Mass	320.1351	MedKoo Biosciences[1]
Elemental Analysis	C, 56.07; H, 9.10; Br, 24.87; O, 9.96	MedKoo Biosciences[1]
IUPAC Name	nonyl 6-bromohexanoate	MedKoo Biosciences[1]

Hypothetical Solubility Data

The following table is a template that can be populated with experimental data once solubility studies are conducted. It is anticipated that **Nonyl 6-bromohexanoate**, as a long-chain alkyl ester, will exhibit poor solubility in water and good solubility in common organic solvents. This is a general characteristic of similar organobromine compounds.[[2](#)]

Solvent	Classification	Hypothetical Solubility (mg/mL) at 25°C
Water	Protic, Polar	< 0.1
Ethanol	Protic, Polar	> 100
Methanol	Protic, Polar	> 100
Acetone	Aprotic, Polar	> 200
Dichloromethane	Aprotic, Nonpolar	> 200
Diethyl Ether	Aprotic, Nonpolar	> 200
Toluene	Aprotic, Nonpolar	> 150
Hexane	Aprotic, Nonpolar	> 100
Dimethyl Sulfoxide (DMSO)	Aprotic, Polar	> 200
N,N-Dimethylformamide (DMF)	Aprotic, Polar	> 200

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a critical step in its characterization. The following are detailed methodologies for key experiments to quantitatively assess the solubility of **Nonyl 6-bromohexanoate**.

4.1. Equilibrium Solubility Method (Shake-Flask)

This is the gold standard method for determining thermodynamic solubility.

- Principle: An excess amount of the solid compound is equilibrated with a known volume of the solvent at a constant temperature. The concentration of the dissolved compound in the supernatant is then measured.
- Apparatus:
 - Analytical balance
 - Vials with screw caps
 - Constant temperature shaker/incubator
 - Centrifuge
 - Filtration apparatus (e.g., syringe filters with appropriate membrane)
 - High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometer)
- Procedure:
 - Add an excess of **Nonyl 6-bromohexanoate** to a vial containing a known volume of the test solvent.
 - Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-72 hours).
 - After equilibration, centrifuge the samples to separate the undissolved solid.

- Carefully withdraw an aliquot of the supernatant and filter it to remove any remaining solid particles.
- Quantify the concentration of **Nonyl 6-bromohexanoate** in the filtrate using a validated analytical method, such as HPLC. A standard calibration curve must be prepared to ensure accurate quantification.

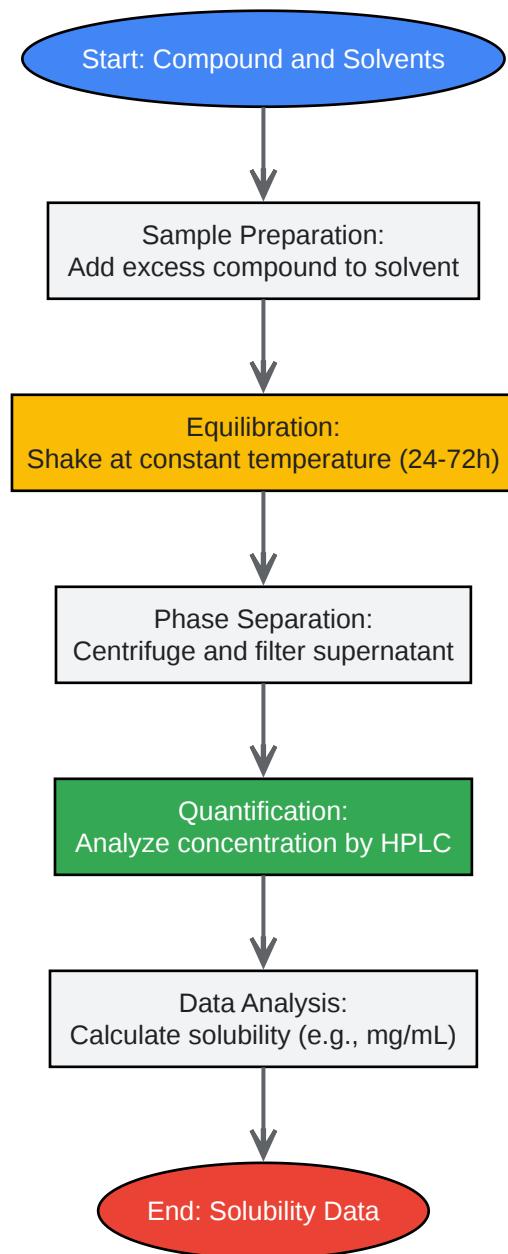
4.2. High-Throughput Screening (HTS) Solubility Assays

For rapid screening in multiple solvents, various HTS methods can be employed.

- Principle: These methods often rely on kinetic solubility, where the compound is dissolved in a stock solvent (like DMSO) and then diluted into the aqueous/buffer system. The point at which precipitation occurs is detected.
- Apparatus:
 - 96-well microplates
 - Liquid handling robotics
 - Plate reader (nephelometry, turbidimetry, or UV-Vis)
- Procedure:
 - Prepare a high-concentration stock solution of **Nonyl 6-bromohexanoate** in a suitable organic solvent (e.g., DMSO).
 - In a 96-well plate, serially dilute the stock solution with the test solvent.
 - Incubate the plate for a defined period (e.g., 2-24 hours).
 - Measure the turbidity or light scattering of each well using a plate reader to detect precipitation. The highest concentration that remains clear is reported as the kinetic solubility.

Visualizing the Solubility Determination Workflow

The following diagram illustrates the logical flow of the experimental process for determining the equilibrium solubility of a compound.



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Caption: Workflow for Equilibrium Solubility Determination.

Safety and Handling

While specific toxicological data for **Nonyl 6-bromohexanoate** is not available, it is prudent to handle it with the care afforded to all laboratory chemicals.^[3] Safety data sheets for similar compounds, such as Ethyl 6-bromohexanoate, indicate that they can cause skin and eye irritation.^{[4][5]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.^[3] All handling should be performed in a well-ventilated area, such as a chemical fume hood.^[3]

Conclusion

The solubility of **Nonyl 6-bromohexanoate** is a key parameter for its effective use in scientific applications. This guide has provided a framework for understanding and determining this property. By following the detailed experimental protocols, researchers can generate reliable and reproducible solubility data. The provided templates for data presentation and workflow visualization are intended to aid in the clear and concise reporting of these findings, facilitating better communication and application of this knowledge within the scientific community.

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